

Comparative Toxicity Assessment of Reactive Textile Dyes Using the *Allium cepa* Assay

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Compound of Interest

Compound Name: *Reactive Blue 160*

Cat. No.: *B1244196*

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A Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the genotoxic potential of several reactive textile dyes as determined by the *Allium cepa* (onion root tip) assay. This widely recognized method serves as a reliable indicator for detecting chromosomal aberrations and disturbances in the mitotic cycle, offering valuable insights into the potential environmental and health impacts of these compounds. While this guide aims to provide a comprehensive overview, it is important to note that specific data on the toxicity of **Reactive Blue 160** using the *Allium cepa* assay was not readily available in the reviewed literature. Therefore, this document focuses on a comparative assessment of other commonly used reactive dyes for which experimental data has been published.

Data Presentation: Genotoxicity of Reactive Dyes on *Allium cepa*

The following tables summarize the key findings from studies that have utilized the *Allium cepa* assay to evaluate the toxicity of various reactive dyes. The data presented includes the Mitotic Index (MI), a measure of cell division frequency, and the percentage of chromosomal

aberrations, which indicates genetic damage. A decrease in the mitotic index suggests a cytotoxic effect, while an increase in chromosomal aberrations indicates a genotoxic effect.

Table 1: Effect of Reactive Blue 19 on Mitotic Index and Chromosomal Aberrations in *Allium cepa*^[1]

Concentration (ppm)	Exposure Time (h)	Mitotic Index (%)	Total Abnormalities (%)
Control	24	9.80	1.20
25	24	7.60	4.80
50	24	6.20	7.40
100	24	4.80	10.20
Control	48	9.60	1.40
25	48	6.80	6.20
50	48	5.40	8.80
100	48	3.60	12.40

Table 2: Effect of Reactive Black 5 on Mitotic Index and Chromosomal Aberrations in *Allium cepa*^[1]

Concentration (ppm)	Exposure Time (h)	Mitotic Index (%)	Total Abnormalities (%)
Control	24	9.80	1.20
25	24	8.20	3.60
50	24	7.10	5.80
100	24	5.90	8.60
Control	48	9.60	1.40
25	48	7.50	4.80
50	48	6.30	7.20
100	48	4.70	10.80

 Table 3: Effect of Reactive Turquoise Blue on Mitotic Index in *Allium cepa*[2]

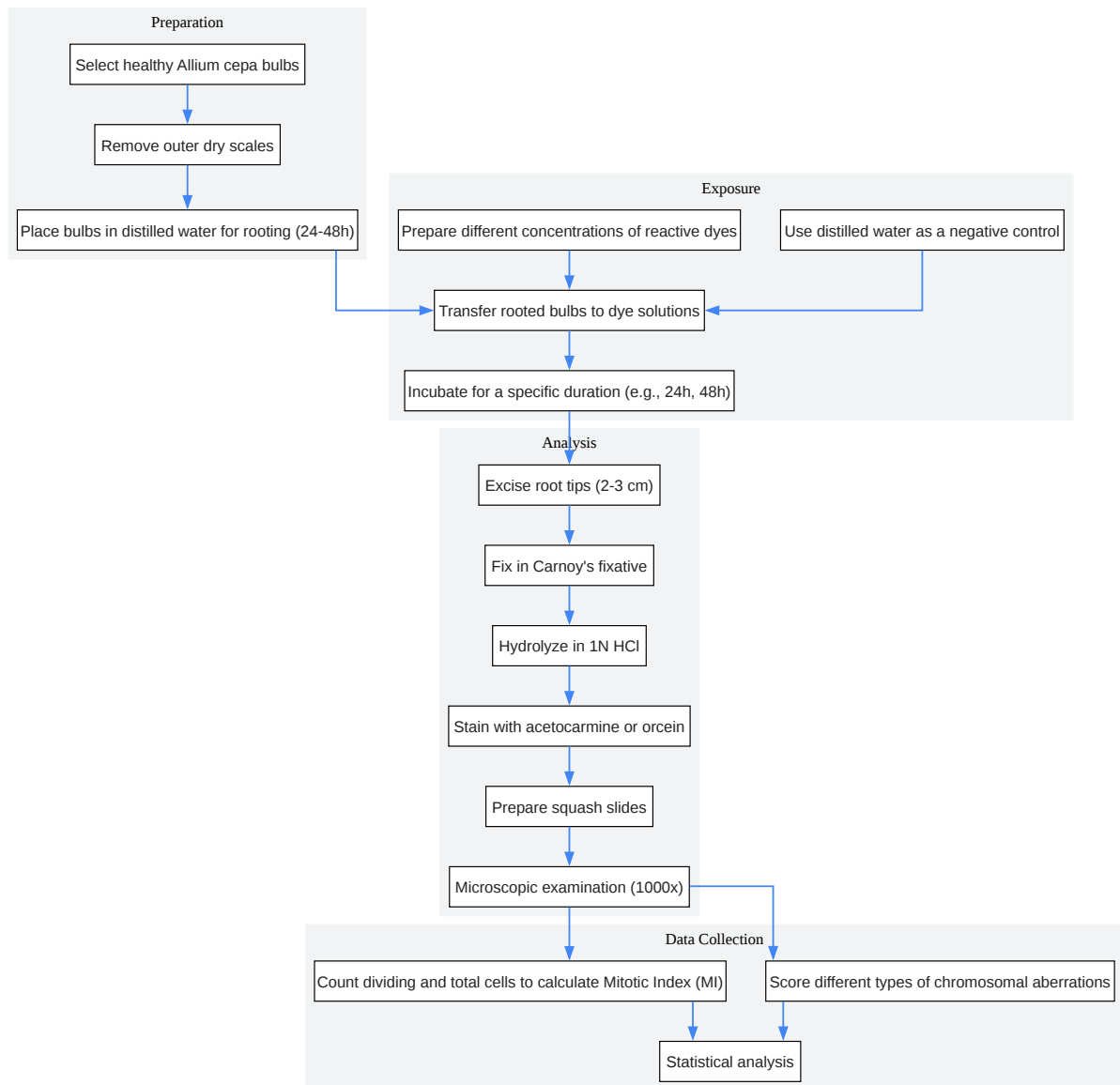
Concentration (%)	Exposure Time (h)	Mitotic Index (%)
Control	24	10.5
0.01	24	9.8
0.05	24	8.5
0.1	24	7.2
Control	48	10.8
0.01	48	11.2
0.05	48	9.6
0.1	48	8.1

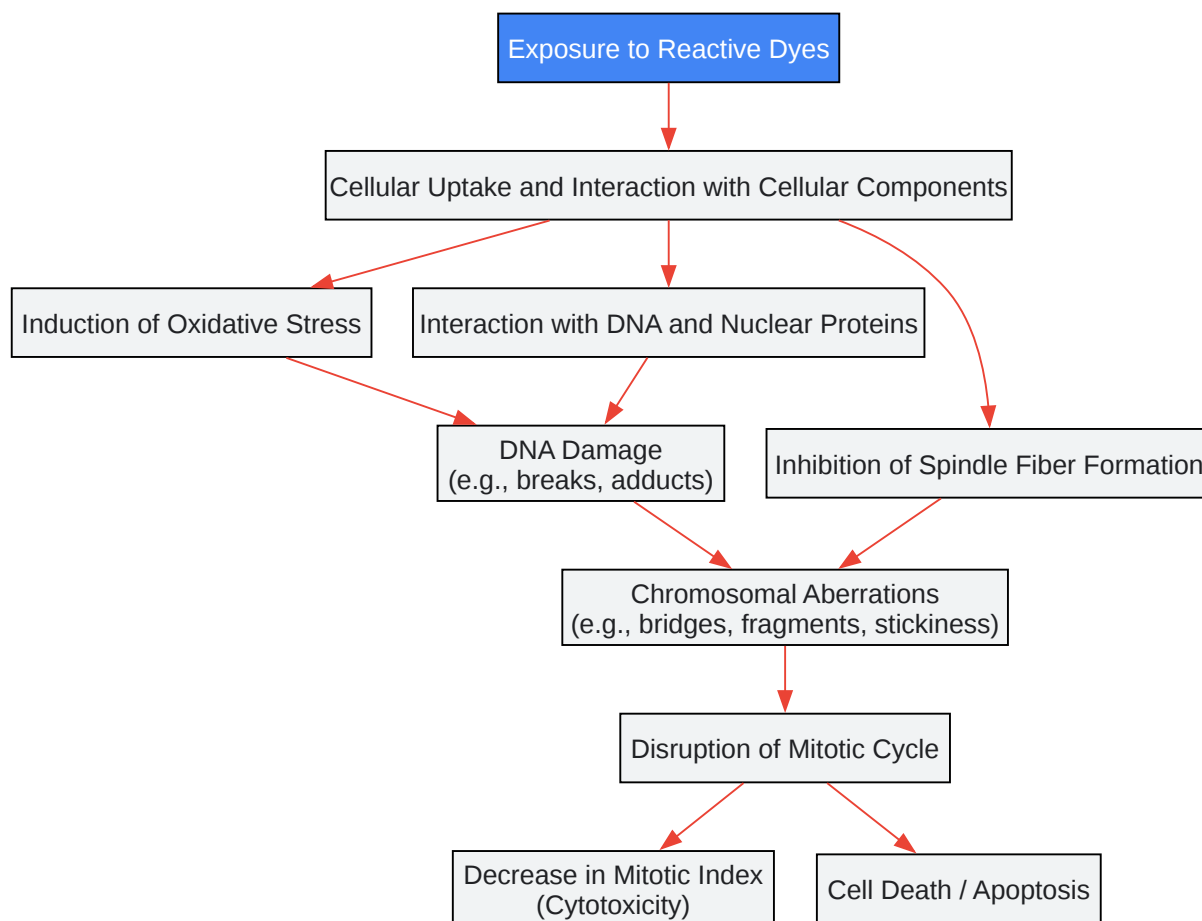
Note: The study on Reactive Turquoise Blue focused on mitotic abnormalities and reported a dose-dependent increase in aberrations such as unequal cytokinesis, micronuclei, and binucleated cells, particularly at higher concentrations.[2]

Experimental Protocols

The *Allium cepa* assay is a standardized and widely used method for evaluating the genotoxicity of substances. The general protocol followed in the cited studies is outlined below.

Experimental Workflow for *Allium cepa* Assay





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References

- [1. Cumhuriyet Science Journal » Submission » Genotoxic effect of two commonly used textile dyes Reactive Blue 19 and Reactive Black 5 using Allium cepa L. as an indicator \[csj.cumhuriyet.edu.tr\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
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